A Comparative Spectroscopic Analysis of Nitrocinnamic Acid Isomers

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Compound of Interest

Compound Name:	*3-Nitrocinnamic acid*
CAS No.:	*1772-76-5*
Cat. No.:	*B3023441*

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For Researchers, Scientists, and Drug Development Professionals: An objective guide to the distinct spectroscopic signatures of ortho-, meta-, and para-nitrocinnamic acid, complete with experimental data and protocols.

The positional isomerism of the nitro group on the phenyl ring of nitrocinnamic acid significantly influences its electronic and vibrational properties. These differences are readily distinguishable through various spectroscopic techniques, including Ultraviolet-Visible (UV-Vis), Infrared (IR), and Nuclear Magnetic Resonance (NMR) spectroscopy. Understanding these spectroscopic distinctions is crucial for the unambiguous identification, characterization, and quality control of these isomers in research and pharmaceutical development. This guide provides a comparative overview of the key spectroscopic differences between ortho-, meta-, and para-nitrocinnamic acid, supported by experimental data and detailed methodologies.

Quantitative Spectroscopic Data

The following tables summarize the key quantitative data obtained from the UV-Vis, IR, and NMR spectroscopic analyses of the three nitrocinnamic acid isomers.

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Table 1: UV-Visible Spectroscopic Data

Isomer	λmax (nm)	Solvent
ortho-Nitrocinnamic acid	~330	Ethanol
meta-Nitrocinnamic acid	Not explicitly found	-
para-Nitrocinnamic acid	~310	Ethanol

Table 2: Infrared (IR) Spectroscopic Data (Key Vibrational Bands in cm^{-1})

Functional Group	ortho-Nitrocinnamic acid	meta-Nitrocinnamic acid	para-Nitrocinnamic acid
O-H stretch (Carboxylic Acid)	~2500-3300 (broad)	~2500-3300 (broad)	~2500-3300 (broad)
C=O stretch (Carboxylic Acid)	~1680-1700	~1680-1700	~1680-1700
C=C stretch (Alkene)	~1620	~1620	~1620
N-O stretch (Nitro Group)	~1520 (asymmetric), ~1350 (symmetric)	~1530 (asymmetric), ~1350 (symmetric)	~1515 (asymmetric), ~1345 (symmetric)
C-H out-of-plane bend (Aromatic)	~780 (ortho-disubstituted)	~800, ~740 (meta-disubstituted)	~850 (para-disubstituted)

Table 3: ^{1}H NMR Spectroscopic Data (Chemical Shifts in ppm, DMSO-d_6)

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Proton	ortho-Nitrocinnamic acid[1]	meta-Nitrocinnamic acid	para-Nitrocinnamic acid
-COOH	~12.5 (s, 1H)	Not explicitly found	~12.6 (s, 1H)
Ar-H	8.06-8.04 (d, J=8 Hz, 1H), 7.92-7.90 (d, J=8 Hz, 1H), 7.78-7.74 (t, 1H), 7.67-7.63 (t, 1H)	Not explicitly found	8.25 (d, J=8.8 Hz, 2H), 7.85 (d, J=8.8 Hz, 2H)
=CH- (trans)	7.87-7.83 (d, J=16 Hz, 1H), 6.65-6.61 (d, J=16 Hz, 1H)	Not explicitly found	7.73 (d, J=16 Hz, 1H), 6.68 (d, J=16 Hz, 1H)

Table 4: ^{13}C NMR Spectroscopic Data (Chemical Shifts in ppm, DMSO-d_6)

Carbon	ortho-Nitrocinnamic acid	meta-Nitrocinnamic acid	para-Nitrocinnamic acid[2]
C=O	~167.0	~167.0	167.03
Ar-C (ipso-COOH)	Not explicitly found	Not explicitly found	141.34
Ar-C (ipso-NO_2)	~148.0	~148.0	147.96
Ar-CH	~124.0-134.0	~122.0-136.0	129.29, 123.93
=CH-	~120.0, ~140.0	~121.0, ~139.0	140.75, 123.61

Experimental Protocols

The following are generalized protocols for the spectroscopic analysis of nitrocinnamic acid isomers.

UV-Visible Spectroscopy

- Sample Preparation: A stock solution of the nitrocinnamic acid isomer is prepared by dissolving an accurately weighed sample in a UV-grade solvent (e.g., ethanol or methanol) to

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a known concentration (e.g., 1 mg/mL). Serial dilutions are then made to obtain a final concentration that gives an absorbance reading in the optimal range (0.2-0.8 A.U.).

- Instrumentation: A dual-beam UV-Vis spectrophotometer is used.
- Data Acquisition: The instrument is first blanked with the pure solvent in a quartz cuvette. The UV-Vis spectrum of the sample solution is then recorded over a wavelength range of 200-400 nm. The wavelength of maximum absorbance (λmax) is determined from the resulting spectrum.[3][4]

Infrared (IR) Spectroscopy

- Sample Preparation: For solid samples, the KBr pellet method is commonly employed. A small amount of the nitrocinnamic acid isomer (1-2 mg) is intimately mixed and ground with approximately 100-200 mg of dry potassium bromide (KBr) in an agate mortar and pestle. The resulting fine powder is then pressed into a thin, transparent pellet using a hydraulic press.[5][6]
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer is used.
- Data Acquisition: A background spectrum of the empty sample chamber is recorded. The KBr pellet containing the sample is then placed in the sample holder, and the IR spectrum is recorded, typically in the range of 4000-400 cm^{-1}.[6][7]

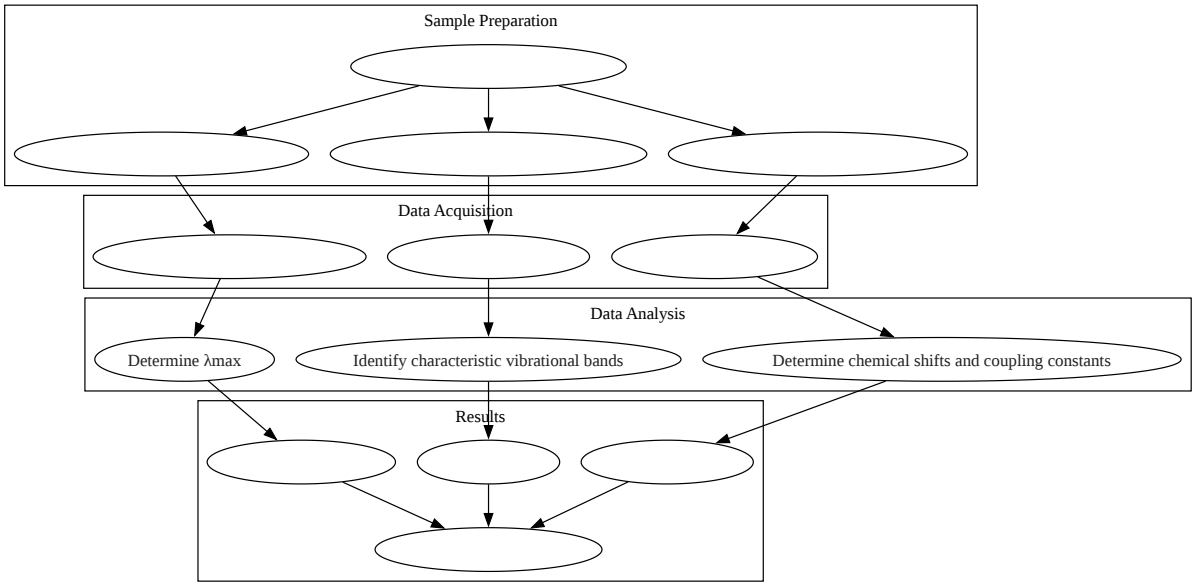
Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Approximately 5-10 mg of the nitrocinnamic acid isomer is dissolved in a suitable deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$) in an NMR tube. The sample must be fully dissolved to ensure homogeneity.[5]
- Instrumentation: A high-resolution NMR spectrometer (e.g., 300 MHz or higher) is used.
- Data Acquisition: The spectrometer is tuned to the appropriate nucleus (^1H or ^{13}C). For ^1H NMR, a small number of scans are typically sufficient. For ^{13}C NMR, a greater number of scans is required due to the lower natural abundance of the ^{13}C isotope.[8]
- Data Processing: The acquired free induction decay (FID) is processed using a Fourier transform to obtain the frequency-domain NMR spectrum. Chemical shifts are referenced to

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the residual solvent peak or an internal standard (e.g., TMS).[5]

Experimental Workflow



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